

An In-depth Technical Guide to the Safety of 2-Butene-1-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butene-1-thiol

Cat. No.: B042812

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **2-Butene-1-thiol** (also known as Crotyl mercaptan). Due to a lack of a complete, publicly available Safety Data Sheet (SDS) for this specific compound, this guide synthesizes known data, highlights information gaps, and presents standardized experimental protocols that would be utilized to generate comprehensive safety data. For comparative purposes, safety data for the structurally related compound 3-Methyl-**2-butene-1-thiol** is also referenced to provide a qualitative understanding of the potential hazards associated with unsaturated thiols.

Chemical Identification and Physical Properties

2-Butene-1-thiol is a volatile, odorous sulfur compound. It exists as two geometric isomers, (E)-**2-Butene-1-thiol** and (Z)-**2-Butene-1-thiol**. The (E)-isomer is a known component of skunk spray.^{[1][2]}

Property	Value	Source
Chemical Name	2-Butene-1-thiol	-
Synonyms	Crotyl mercaptan	-
CAS Number	58688-79-2 ((E)-isomer)	[3]
Molecular Formula	C4H8S	[3]
Molecular Weight	88.17 g/mol	[3]
Boiling Point	99.1-102.5 °C ((E)-isomer)	[3]

Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **2-Butene-1-thiol** is not readily available. However, based on the known hazards of similar thiol compounds, it is anticipated to be a flammable liquid and may cause skin, eye, and respiratory irritation.

For reference, the GHS classification for the related compound 3-Methyl-**2-butene-1-thiol** is as follows[4][5][6]:

- Flammable liquids: Category 3
- Acute toxicity, oral: Category 4 (Harmful if swallowed)
- Skin corrosion/irritation: Category 2 (Causes skin irritation)
- Serious eye damage/eye irritation: Category 2A (Causes serious eye irritation)
- Specific target organ toxicity - single exposure (Respiratory tract irritation): Category 3 (May cause respiratory irritation)

It is prudent to handle **2-Butene-1-thiol** with precautions consistent with this classification until specific data becomes available.

Toxicological Data

Quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **2-Butene-1-thiol** are not available in the public domain. (E)-**2-butene-1-thiol** is a primary component of skunk spray, which is known to cause ocular irritation and vomiting in animals upon exposure.^[2]

The following table summarizes the lack of specific data for **2-Butene-1-thiol**.

Toxicity Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity (LD50)	Rat	Oral	Data not available	Not classified
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	Data not available	Not classified
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	Data not available	Not classified
Skin Corrosion/Irritation	Rabbit	Dermal	Data not available	Not classified
Eye Damage/Irritation	Rabbit	Ocular	Data not available	Not classified

Experimental Protocols for Safety Assessment

To generate the necessary quantitative toxicological data for a comprehensive safety assessment of **2-Butene-1-thiol**, standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed. These guidelines are internationally recognized and ensure the quality and consistency of safety testing data.

Acute Toxicity Studies

- Acute Oral Toxicity (OECD Guideline 423): This method involves the administration of the test substance orally to a small group of rodents at a specific dose.^[7] The animals are

observed for a defined period, and the results are used to classify the substance based on its acute oral toxicity.[7][8]

- Acute Dermal Toxicity (OECD Guideline 402): The test substance is applied to the skin of an animal, typically a rabbit, for a set duration.[9][10] Observations of local and systemic toxic effects are recorded to determine the potential for harm from dermal exposure.[10][11]
- Acute Inhalation Toxicity (OECD Guideline 403): This guideline details the procedures for evaluating the toxicity of a substance when inhaled.[3][12][13][14][15] It is crucial for volatile compounds like thiols. The test involves exposing animals to the substance in the air for a specified time and observing for adverse health effects.[3][12][14][15]

Irritation and Corrosion Studies

- Acute Dermal Irritation/Corrosion (OECD Guideline 404): This test assesses the potential of a substance to cause skin irritation or corrosion upon a single application.[16][17][18][19][20] The substance is applied to a small area of the skin of a test animal, and the resulting reactions are scored over time.[16][17][18][19][20]
- Acute Eye Irritation/Corrosion (OECD Guideline 405): This guideline describes the procedure for evaluating the potential of a substance to cause eye irritation or damage.[4][21][22][23][24] A small amount of the substance is instilled into the eye of an animal, and the effects on the cornea, iris, and conjunctiva are observed and scored.[4][21][22][23][24]

Ecotoxicity Studies

- Fish, Acute Toxicity Test (OECD Guideline 203): To assess the potential environmental impact on aquatic life, this test exposes fish to the chemical for a short period.[5][25][26][27][28] The concentration that is lethal to 50% of the fish (LC50) is determined.[5][28]

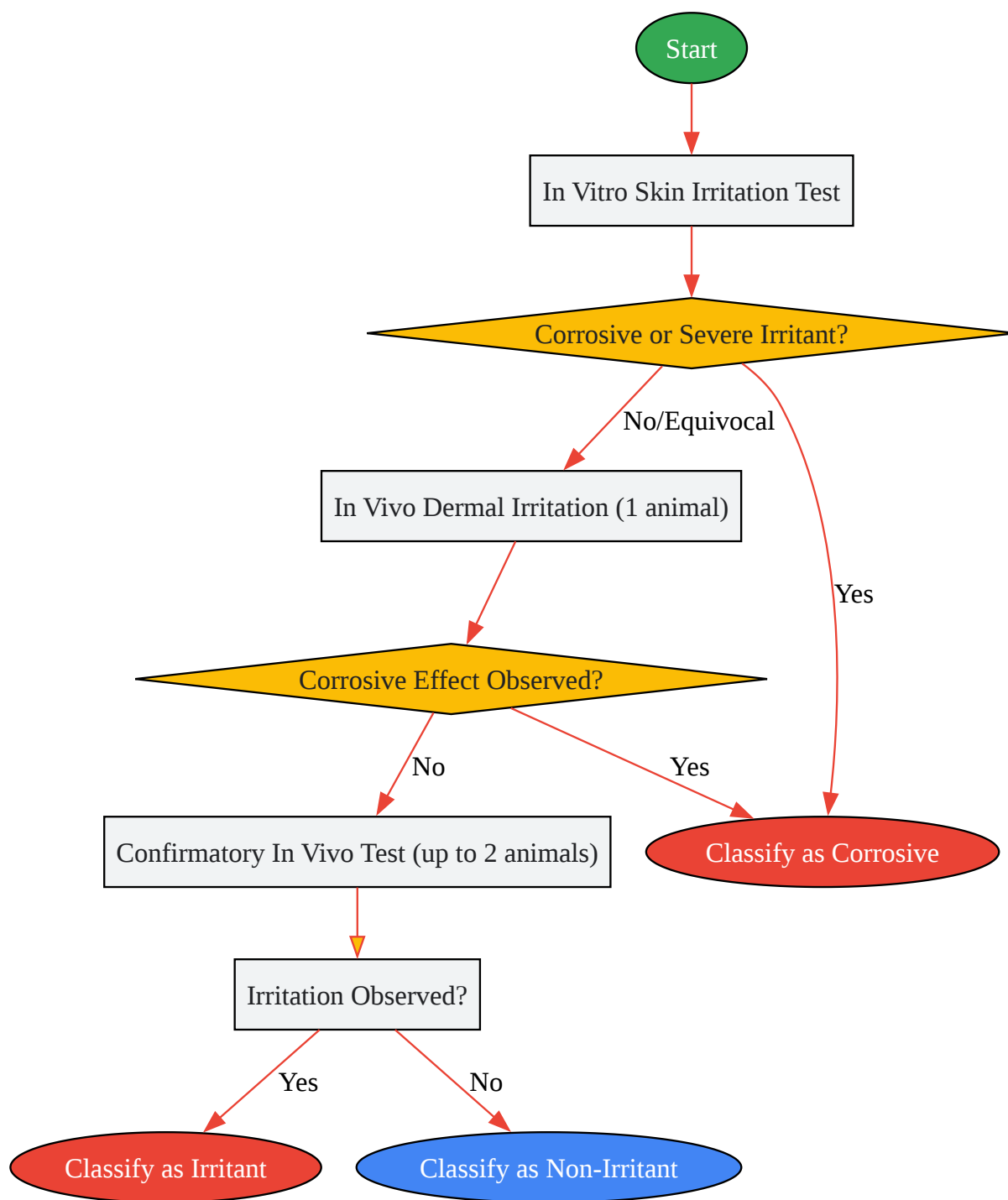
Visualizing Safety Assessment Workflows

The following diagrams illustrate the logical workflows for assessing the safety of a chemical like **2-Butene-1-thiol**, based on standard testing strategies.



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Caption: A logical workflow for chemical hazard identification and risk assessment.



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Caption: A sequential testing strategy for acute dermal irritation/corrosion assessment.

Conclusion and Recommendations

While a complete safety profile for **2-Butene-1-thiol** is not currently available, the information on its physical properties and the data from structurally similar compounds suggest that it should be handled as a flammable liquid that is potentially harmful if swallowed and can cause skin, eye, and respiratory irritation. Researchers, scientists, and drug development professionals should handle this compound with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, and work in a well-ventilated area or under a fume hood. Given the lack of comprehensive data, it is recommended that any significant use of this chemical be preceded by a thorough risk assessment and, where necessary, the generation of key safety data following standardized protocols such as the OECD guidelines.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of 2-Butene-1-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042812#2-butene-1-thiol-safety-data-sheet>]

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